

Thanite (Isobornyl Thiocynoacetate): A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Thanite*

Cat. No.: *B087297*

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Abstract

This document provides a comprehensive technical overview of the compound known as **Thanite**, chemically identified as isobornyl thiocynoacetate. Historically utilized as a contact insecticide, **Thanite**'s discovery, synthesis, and mechanism of action are detailed herein. This whitepaper consolidates available quantitative data on its physicochemical properties and toxicological profile, presenting them in a structured format for ease of reference. Detailed experimental protocols for its synthesis and analysis, as well as a proposed mechanism of action involving the release of hydrogen cyanide, are presented. Visual diagrams are provided to illustrate key pathways and experimental workflows, adhering to specified formatting guidelines.

Introduction and History

Thanite is the trade name for the synthetic organic compound isobornyl thiocynoacetate. It was introduced in 1946 as a contact insecticide and also exhibited some fungicidal properties. [1] Now considered largely obsolete, it was historically used in formulations such as oil solutions, aerosols, and dusts to control pests like head lice.[2] The compound is recognized for its rapid paralytic action on insects, a characteristic attributed to its thiocyno functional group.[2][3]

Physicochemical Properties

Isobornyl thiocynoacetate is a yellow, oily liquid with a terpene-like odor.^[4] It is very soluble in organic solvents like alcohol, benzene, chloroform, and ether, but practically insoluble in water. ^[4] Key quantitative properties are summarized in Table 1.

Table 1: Physicochemical Properties of Isobornyl Thiocynoacetate

| Property | Value | Source |
|---------------------|---|----------------|
| Molecular Formula | C ₁₃ H ₁₉ NO ₂ S | ^[1] |
| Molecular Weight | 253.36 g/mol | ^[2] |
| CAS Registry Number | 115-31-1 | ^[1] |
| Density | 1.1465 g/cm ³ at 25 °C | ^[4] |
| Boiling Point | 95 °C at 0.06 Torr | ^[4] |
| Flash Point | 159.7 °C | ^[4] |
| Vapor Pressure | 0.06 mm Hg at 95 °C | ^[4] |
| Water Solubility | Practically insoluble | ^[4] |
| LogP (XLogP3) | 4.0 | ^[3] |

Synthesis and Manufacturing

The synthesis of isobornyl thiocynoacetate is typically achieved through a two-step process starting from camphene.^{[1][3]}

Experimental Protocol: Synthesis of Isobornyl Thiocynoacetate

Step 1: Synthesis of Isobornyl Chloroacetate

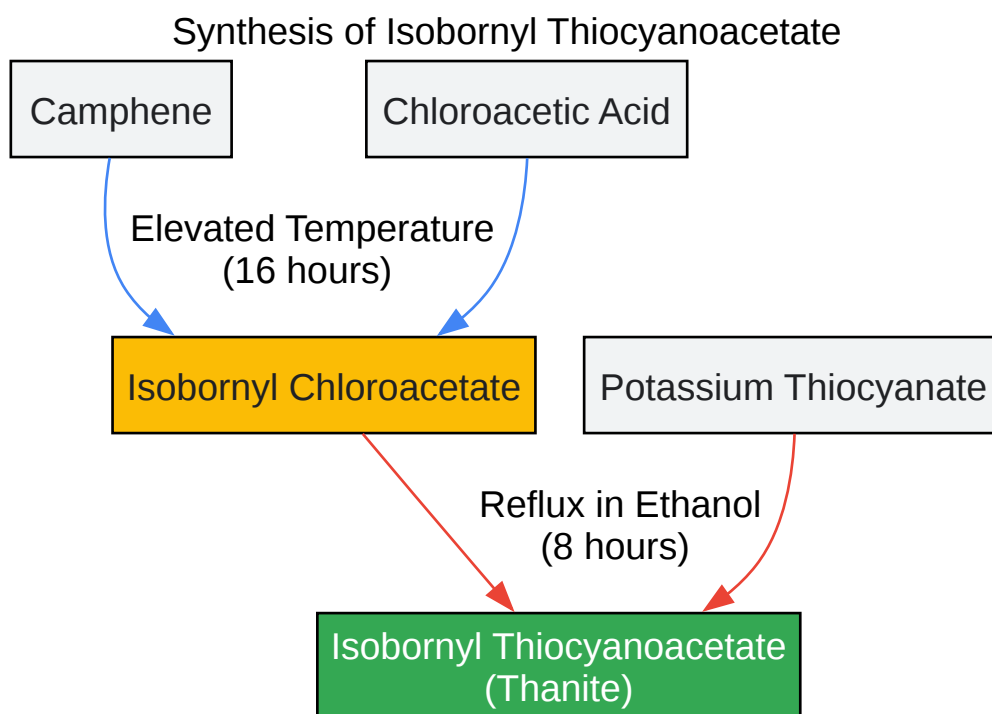
- Reactants: Camphene and chloroacetic acid.

- Procedure: React camphene with chloroacetic acid at an elevated temperature for a duration of 16 hours. This reaction yields the intermediate, isobornyl chloroacetate.[1]
- Purification: The crude product can be purified by vacuum distillation.

Step 2: Synthesis of Isobornyl Thiocynoacetate

- Reactants: Isobornyl chloroacetate and potassium thiocyanate (or ammonium thiocyanate). [1][3]
- Solvent: Ethyl alcohol.
- Procedure: Dissolve the isobornyl chloroacetate intermediate in ethyl alcohol. Add potassium thiocyanate to the solution. Reflux the mixture for approximately 8 hours. During this time, a nucleophilic substitution reaction occurs where the chlorine atom is replaced by the thiocyanate group.[1]
- Purification: After the reaction is complete, the product is cooled. The inorganic salts are filtered off. The solvent is removed under reduced pressure. The resulting crude isobornyl thiocynoacetate can be further purified by vacuum distillation.

Synthesis Workflow Diagram



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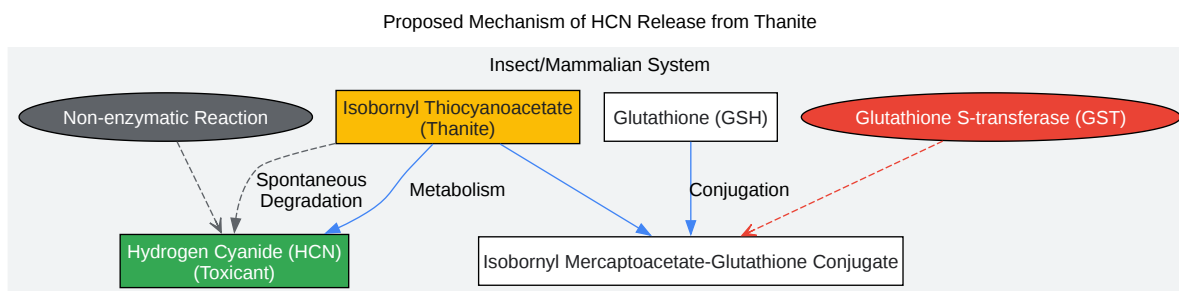
Caption: A simplified workflow for the two-step synthesis of **Thanite**.

Mechanism of Action

The insecticidal activity of isobornyl thiocynoacetate is primarily attributed to the in-vivo release of hydrogen cyanide (HCN).[2][3] This process can occur through both enzymatic and non-enzymatic pathways.

The metabolism of many organothiocyanates involves glutathione S-transferases (GSTs), which catalyze the reaction of glutathione with the thiocyanate sulfur, leading to the release of HCN.[2] Studies on **Thanite** have shown that its reaction with glutathione to release HCN can also occur non-enzymatically.[2] Homogenates of mouse liver and houseflies have been demonstrated to liberate HCN from **Thanite**.[2]

Proposed HCN Release Pathway



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Caption: Proposed enzymatic and non-enzymatic pathways for HCN release.

Toxicological Profile

Isobornyl thiocyanacetate is classified as moderately to very toxic. The probable oral lethal dose for humans is estimated to be between 50 and 500 mg/kg for the technical grade product. [2]

Table 2: Acute Toxicity of Isobornyl Thiocyanacetate

| Species | Route of Exposure | Toxicity Value (LD50) | Source |
|------------|-------------------|-----------------------|--------|
| Rat | Oral | 1000 mg/kg | [5] |
| Guinea Pig | Oral | 551 mg/kg | [6] |
| Mouse | Intraperitoneal | 140 mg/kg | [5] |

Insecticidal Activity

Thanite was used as a contact insecticide with rapid knockdown effects.^[3] Its efficacy has been documented against various insect pests. While comprehensive comparative data is scarce due to its obsolete status, some studies on related isoborneol derivatives provide insights into the insecticidal potential of this structural class. For instance, various isoborneol esters have shown significant activity against *Musca domestica* (housefly) and *Culex quinquefasciatus* (southern house mosquito).^{[1][6]}

Analytical Methods

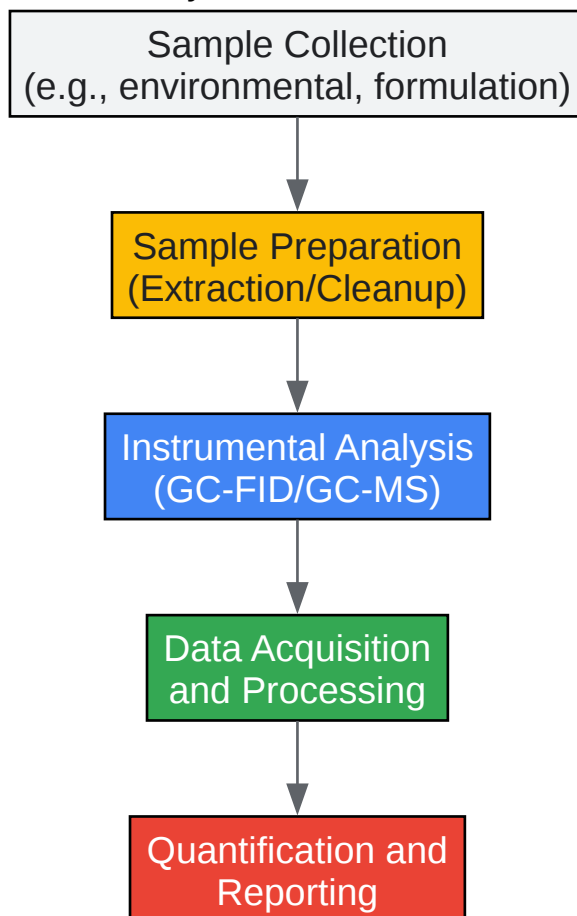
The analysis of isobornyl thiocynoacetate can be performed using various chromatographic techniques.

Experimental Protocol: Gas Chromatography (GC) Analysis

- **Instrumentation:** A gas chromatograph equipped with a flame ionization detector (FID) or a mass spectrometer (MS).
- **Column:** A non-polar or semi-polar capillary column (e.g., DB-5ms).
- **Carrier Gas:** Helium or Nitrogen.
- **Temperature Program:** An initial oven temperature of 100°C, held for 2 minutes, followed by a ramp of 10°C/minute to 250°C, held for 5 minutes.
- **Injector and Detector Temperature:** 250°C and 280°C, respectively.
- **Sample Preparation:** Samples can be prepared by dissolving in a suitable organic solvent, such as acetone or hexane. For complex matrices, extraction techniques like liquid-liquid extraction (LLE) or solid-phase extraction (SPE) may be necessary.^[7]

Analytical Workflow Diagram

General Analytical Workflow for Thanite



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Caption: A typical workflow for the analysis of isobornyl thiocynoacetate.

Conclusion

Thanite (isobornyl thiocynoacetate) represents a historically significant insecticide with a well-defined chemical basis for its activity. While its use has been discontinued, the study of its synthesis, mechanism of action, and toxicological properties provides valuable insights for the development of new pest control agents and for understanding the metabolic fate of thiocyanate-containing compounds. The information compiled in this whitepaper serves as a detailed technical resource for professionals in the fields of chemistry, toxicology, and drug development.

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- To cite this document: BenchChem. [Thanite (Isobornyl Thiocyanoacetate): A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b087297#thanite-compound-discovery-and-history\]](https://www.benchchem.com/product/b087297#thanite-compound-discovery-and-history)

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